

L-Glutamic acid potassium salt monohydrate

basic properties

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Compound of Interest

Compound Name: *L-Glutamic acid potassium salt monohydrate*

Cat. No.: *B15540770*

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Executive Summary

L-Glutamic acid potassium salt monohydrate (Potassium Glutamate, KGlu) is a critical excipient and buffering agent in modern biopharmaceutical formulations and cell culture applications. Distinct from its sodium counterpart (MSG), KGlu offers a unique ionic profile that mimics the intracellular environment, making it the preferred stabilizer for delicate protein-DNA complexes and live-virus vaccines.

This technical guide moves beyond basic safety data sheets (SDS) to provide researchers with the mechanistic rationale for selecting KGlu, detailed stability profiles, and self-validating analytical protocols for quality control.

Part 1: Physicochemical Characterization

The monohydrate form (

) is the thermodynamically stable crystalline structure preferred for pharmaceutical handling due to its reduced hygroscopicity compared to the anhydrous form.

Core Identity & Properties

Property	Specification	Technical Note
CAS Number	6382-01-0	Specific to the monohydrate form.
Formula Weight	203.24 g/mol	Includes water of hydration (18.02 g/mol).
Appearance	White crystalline powder	Orthorhombic crystal system.
Solubility (Water)	Freely Soluble (>1,000 g/L)	Significantly higher than Glutamic Acid (~8.6 g/L).
pH (2% Solution)	6.7 – 7.3	Near-neutral; distinct from the acidic free acid (pH ~3.2).
Isomeric Purity	L-Isomer (S-configuration)	D-isomer is an impurity; specific rotation +22.5° to +24.0°.

Thermal Stability & Dehydration Profile

Understanding the thermal behavior is critical for lyophilization cycle development.

- Dehydration Zone (60°C – 80°C): The water of crystallization is labile. Extended exposure to temperatures >60°C under vacuum or >80°C at ambient pressure will strip the hydration shell, converting the salt to its anhydrous form. This phase change can alter crystal habit and flow properties.
- Decomposition (>200°C): The glutamate moiety undergoes intramolecular cyclization to form Pyroglutamic acid (5-oxoproline), a common degradation impurity that must be monitored.

Part 2: Functional Mechanisms in Biologics

Why choose Potassium Glutamate over Sodium Chloride or Potassium Chloride? The answer lies in the Hofmeister Series and the principle of Preferential Exclusion.

The Hofmeister Effect & Protein Stabilization

Glutamate is a strong kosmotrope (water-structure maker). Unlike Chloride (

), which is borderline chaotropic, the Glutamate anion (

) is strongly excluded from the protein surface.

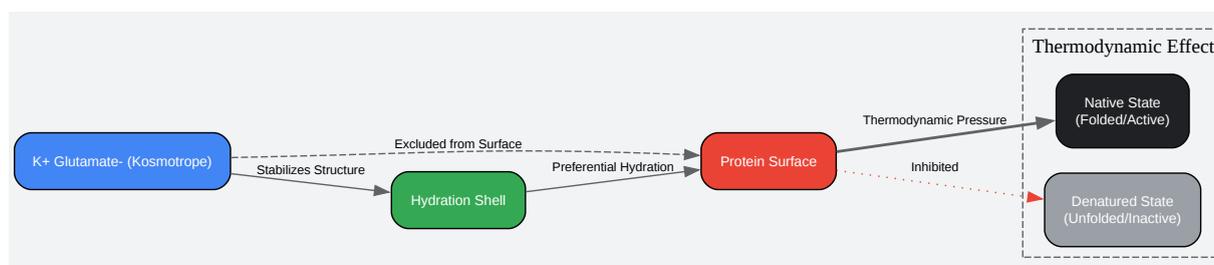
- Mechanism:

increases the surface tension of water around the protein.

- Result: The protein folds more tightly to minimize the surface area exposed to the solvent, thermodynamically favoring the native (folded) state over the denatured state.

- Intracellular Mimicry: KGlu is the primary intracellular salt in E. coli and many mammalian cells. Using KGlu in lysis buffers or crystallization reagents preserves protein-nucleic acid interactions that are often disrupted by KCl or NaCl.

Diagram: Preferential Hydration Mechanism



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Caption: KGlu stabilizes proteins by being excluded from the protein surface, forcing water to form a protective hydration shell that energetically favors the compact, native state.

Part 3: Analytical Methodologies

For drug development, verifying the identity and purity of KGlu is mandatory. Two complementary protocols are provided: a Titration Assay for bulk purity and an HPLC Method for trace impurity profiling.

Protocol A: Non-Aqueous Titration (Assay)

Standard: Adapted from JECFA/FCC specifications.

Principle: Glutamate acts as a weak base in glacial acetic acid and can be titrated against a strong acid (Perchloric acid).

- Preparation: Dissolve 200 mg of KGlu (dried at 80°C for 5h) in 6 mL of Formic Acid.
- Solvent: Add 100 mL of Glacial Acetic Acid.
- Titrant: Titrate with 0.1 N Perchloric Acid ().
- Endpoint: Determine potentiometrically (glass electrode).
- Calculation: Each mL of 0.1 N
10.16 mg of
.

Protocol B: HPLC Purity Profiling (Self-Validating)

Purpose: Detect organic impurities (e.g., Pyroglutamic acid) and enantiomeric purity.

System Suitability:

- Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 µm).
- Derivatization: Pre-column derivatization with OPA (o-Phthalaldehyde) is required as Glutamate lacks a strong UV chromophore.
- Detector: Fluorescence (Ex: 340 nm, Em: 450 nm).

Step-by-Step Workflow:

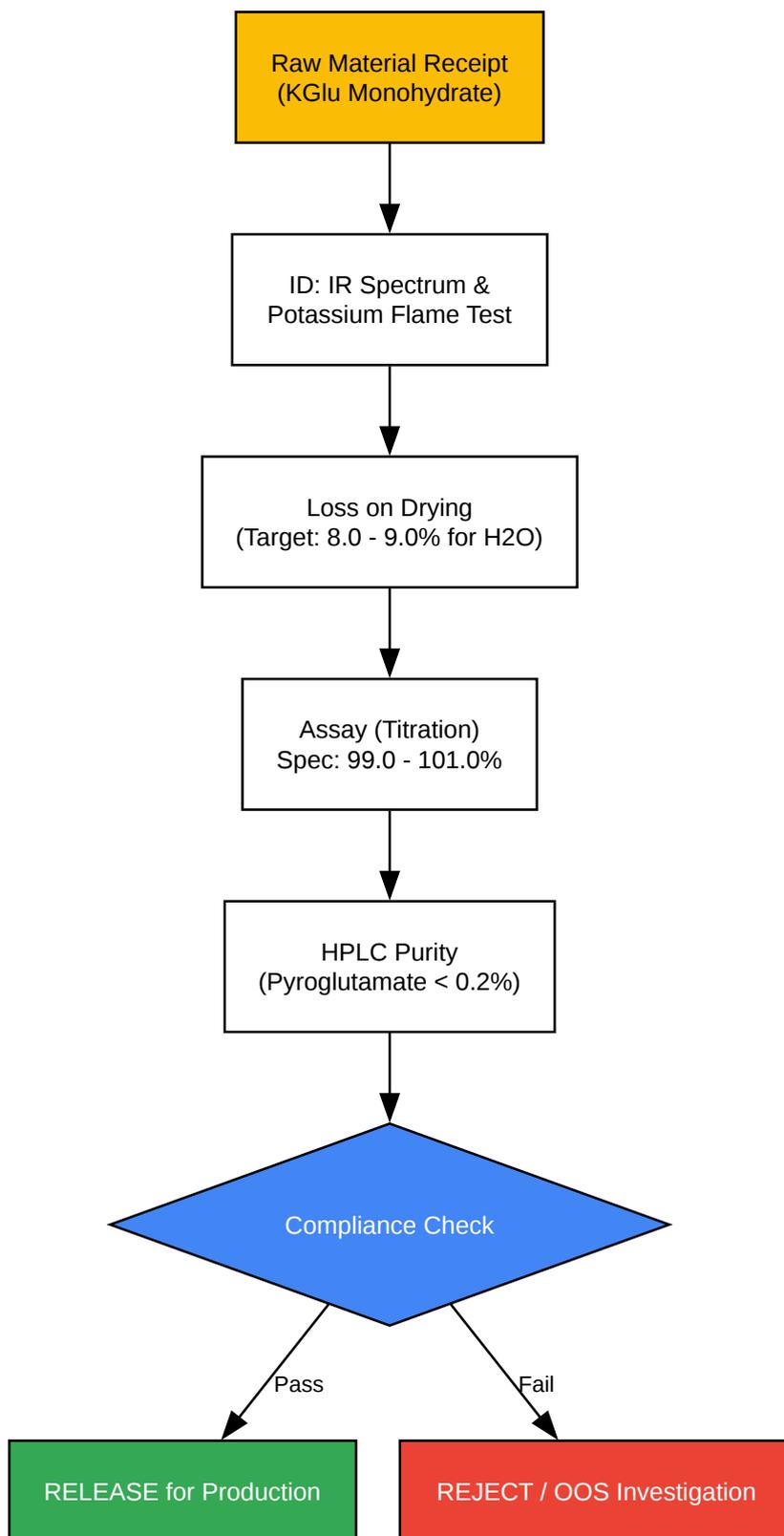
- Mobile Phase A: 40 mM Sodium Phosphate buffer (pH 7.8).
- Mobile Phase B: Acetonitrile:Methanol:Water (45:45:10).
- Derivatization Reagent: Mix 5 mg OPA in 100 μ L Methanol + 900 μ L Borate buffer + 5 μ L -Mercaptoethanol.
- Reaction: Mix 10 μ L Sample + 10 μ L Reagent. Wait 60 seconds (precisely controlled by autosampler).
- Injection: Inject immediately.
- Gradient: 0% B to 100% B over 30 minutes.

Validation Criteria (Pass/Fail):

- Resolution (): > 1.5 between Glutamate and any impurity.
- Tailing Factor: < 2.0.
- RSD (Area): < 2.0% for 5 replicate injections.

Part 4: Quality Control Workflow

The following diagram illustrates the decision tree for accepting a raw material lot of Potassium Glutamate for biopharmaceutical use.



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Caption: QC decision tree ensuring identity (IR/K+), hydration state (LOD), potency (Assay), and purity (HPLC) before release.

Part 5: Regulatory & Safety Profile

- Regulatory Status: Generally Recognized As Safe (GRAS) by the US FDA.[1] Listed in the Food Chemicals Codex (FCC) and complies with JECFA standards.
- Safety:
 - Acute Toxicity: LD50 (Rat, oral) > 7,900 mg/kg.
 - Metabolism: Metabolized via the Krebs cycle (Citric Acid Cycle).
 - Handling: Standard PPE (gloves, safety glasses). Avoid inhalation of dust.
- Storage: Store in tight, light-resistant containers. Critical: Maintain relative humidity <60% to prevent caking, but avoid extreme desiccation which may strip the crystal water.

References

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Sources

- [1. What is Potassium Glutamate used for? \[synapse.patsnap.com\]](#)
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